

3-(Pyrazin-2-yl)but-2-enoic Acid: Structural Profiling and Synthetic Utility

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Pyrazin-2-yl)but-2-enoic acid

Cat. No.: B12358161

[Get Quote](#)

Executive Summary

3-(Pyrazin-2-yl)but-2-enoic acid (CAS: Not widely listed; Analogous Esters Common) is a functionalized heterocyclic building block characterized by an electron-deficient pyrazine ring conjugated to a crotonic acid backbone.^[1] As a vinylogous acid bearing a 1,4-diazine core, this compound represents a critical scaffold in medicinal chemistry, serving as a precursor for antitubercular agents, kinase inhibitors, and pyrazine-based peptidomimetics.

This technical guide provides a comprehensive analysis of its physicochemical properties, validated synthetic pathways, and reactivity profile, designed to support researchers in optimizing its use as a pharmacophore intermediate.

Chemical Structure and Physicochemical Properties^{[2][3][4][5][6]}

Structural Analysis

The molecule consists of a central (E)-but-2-enoic acid chain substituted at the

-position (C3) with a pyrazin-2-yl moiety. The conjugation between the electron-poor pyrazine ring and the

-unsaturated carboxylic acid creates a polarized

-system, enhancing its susceptibility to nucleophilic attack (Michael addition).

- **Stereochemistry:** The compound exists primarily as the (E)-isomer (trans-like), where the bulky pyrazine ring and the carboxylic acid group are on opposite sides of the double bond to minimize steric strain.
- **Electronic Effects:** The pyrazine nitrogens (positions 1 and 4) exert a strong inductive (-I) and mesomeric (-M) electron-withdrawing effect, significantly lowering the LUMO energy of the alkene.

Property Data Table

Data based on computational consensus and analogous heterocyclic crotonic acids.

Property	Value / Description	Note
IUPAC Name	(2E)-3-(Pyrazin-2-yl)but-2-enoic acid	Preferred stereoisomer
Molecular Formula		
Molecular Weight	164.16 g/mol	Fragment-like
SMILES	<chem>C/C(=C\C(=O)O)/c1cnccn1</chem>	(E)-isomer specification
LogP (Predicted)	0.40 ± 0.2	Amphiphilic; high bioavailability potential
pKa (Acid)	4.2 – 4.5	Comparable to crotonic acid derivatives
H-Bond Donors	1 (COOH)	
H-Bond Acceptors	3 (2 Pyrazine N, 1 Carbonyl O)	
Topological Polar Surface Area	~66 Å ²	Good membrane permeability

Synthetic Methodologies

The synthesis of **3-(Pyrazin-2-yl)but-2-enoic acid** typically proceeds via condensation of 2-acetylpyrazine with a two-carbon homologating agent. The Horner-Wadsworth-Emmons (HWE) reaction is the preferred route due to its high stereoselectivity for the (E)-isomer.

Pathway A: Horner-Wadsworth-Emmons (HWE) Olefination

This protocol utilizes triethyl phosphonoacetate to install the unsaturated ester, followed by hydrolysis.

Reaction Scheme:

- Deprotonation: Triethyl phosphonoacetate + Base (NaH or K_2CO_3)
Phosphonate Carbanion.
- Addition: Carbanion attacks 2-acetylpyrazine.
- Elimination: Formation of ethyl 3-(pyrazin-2-yl)but-2-enoate.
- Hydrolysis: Ester saponification (NaOH)
Acid.

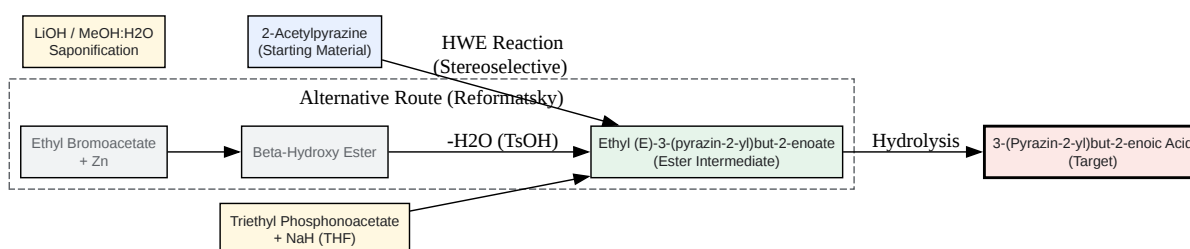
Pathway B: Reformatsky Reaction

Useful when mild conditions are required to avoid polymerization.

- Zinc Insertion: Ethyl bromoacetate + Zn
Organozinc intermediate.

- Addition: Attack on 2-acetylpyrazine
-hydroxy ester.
- Dehydration: Acid-catalyzed elimination () yields the alkene.

Visualization of Synthetic Logic



[Click to download full resolution via product page](#)

Caption: Stereoselective synthesis via HWE olefination (Primary) vs. Reformatsky/Dehydration (Secondary).

Detailed Experimental Protocol (HWE Route)

Objective: Synthesis of (E)-3-(pyrazin-2-yl)but-2-enoic acid on a 10 mmol scale.

Step 1: Formation of the Ester[14]

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and argon inlet.
- Reagent Prep: Suspend NaH (60% in oil, 12 mmol, 480 mg) in dry THF (20 mL) at 0°C.
- Phosphonate Addition: Add triethyl phosphonoacetate (12 mmol, 2.4 mL) dropwise. Stir for 30 min until H₂ evolution ceases and the solution becomes clear.

- **Substrate Addition:** Add 2-acetylpyrazine (10 mmol, 1.22 g) dissolved in THF (5 mL) dropwise.
- **Reaction:** Warm to room temperature and stir for 4–6 hours. Monitor by TLC (EtOAc/Hexanes 1:1).
- **Workup:** Quench with saturated
 . Extract with EtOAc (
 mL). Dry over
 , filter, and concentrate.
- **Purification:** Silica gel chromatography (Gradient 10-40% EtOAc in Hexanes) to isolate the (E)-ester.

Step 2: Saponification to Acid

- **Dissolution:** Dissolve the ester (approx. 8 mmol) in MeOH:THF:H₂O (2:2:1, 20 mL).
- **Base Hydrolysis:** Add LiOH·H₂O (24 mmol, 1.0 g). Stir at ambient temperature for 3 hours.
- **Acidification:** Concentrate to remove organics. Acidify the aqueous residue to pH ~3 with 1N HCl.
- **Isolation:** The product often precipitates as a white/off-white solid. Filter and wash with cold water. Recrystallize from EtOH/Water if necessary.

Reactivity Profile and Applications

Electrophilic Character (Michael Acceptor)

The conjugation of the pyrazine ring with the enoic acid moiety creates a potent Michael acceptor.

- **Nucleophiles:** Thiols (cysteine residues), amines, and soft carbon nucleophiles can attack the
 -carbon.

- Mechanism: The pyrazine ring stabilizes the developing negative charge in the transition state, making this scaffold more reactive than a simple crotonic acid.

Coordination Chemistry

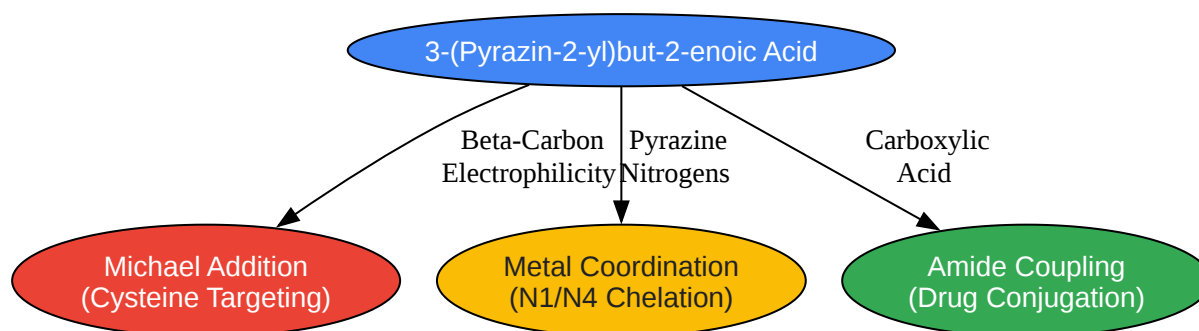
The pyrazine nitrogens are capable of coordinating with metal centers ().

- Implication: In catalytic cross-coupling reactions (e.g., Suzuki-Miyaura), the free acid or ester can act as a directing group or a competitive ligand, potentially requiring protection or specific catalyst selection.

Pharmacophore Mapping

This structural motif is a bioisostere for:

- Nicotinic acid derivatives: (Pyridine analogs).
- Cinnamic acids: (Phenyl analogs). The pyrazine ring introduces higher water solubility and distinct metabolic stability (lower oxidative metabolism) compared to phenyl rings.



[Click to download full resolution via product page](#)

Caption: Primary reactivity modes: Michael addition at the alkene and amide coupling at the carboxyl terminus.

References

- PubChemLite.(2E)-3-(pyrazin-2-yl)but-2-enoic acid (Compound Summary). University of Luxembourg.[1][2][3] Retrieved from [\[Link\]](#)
- Organic Syntheses.Triethyl Phosphonoacetate and HWE Olefination Protocols. Org.[4][5] Synth. 1985, 63, 177. Retrieved from [\[Link\]](#)
- Cheméo.Crotonic Acid: Chemical and Physical Properties. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - (2e)-3-(pyrazin-2-yl)but-2-enoic acid (C₈H₈N₂O₂) [pubchemlite.lcsb.uni.lu]
- 2. PubChemLite - (2e)-3-(pyrazin-2-yl)prop-2-enoic acid (C₇H₆N₂O₂) [pubchemlite.lcsb.uni.lu]
- 3. PubChemLite - (2e)-3-(pyridin-4-yl)but-2-enoic acid (C₉H₉NO₂) [pubchemlite.lcsb.uni.lu]
- 4. americanelements.com [americanelements.com]
- 5. Route to α -Aryl Phosphonoacetates: Useful Synthetic Precursors in the Horner–Wadsworth–Emmons Olefination - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [3-(Pyrazin-2-yl)but-2-enoic Acid: Structural Profiling and Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12358161/docs#3-pyrazin-2-yl-but-2-enoic-acid-structural-profiling-and-synthetic-utility>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)